

Application Note: Mass Spectrometry

Fragmentation Analysis of 3,5,5-Trimethylnonane

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Compound of Interest

Compound Name: 3,5,5-Trimethylnonane

CAS No.: 62184-25-2

Cat. No.: B14563254

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Abstract

This document provides a detailed analysis of the expected electron ionization (EI) mass spectrometry fragmentation pattern of **3,5,5-trimethylnonane**, a highly branched C₁₂ alkane. Due to the absence of a published mass spectrum for this specific isomer, this application note outlines the predicted fragmentation pathways based on established principles of mass spectrometry for branched alkanes. A comprehensive experimental protocol for the analysis of such compounds using Gas Chromatography-Mass Spectrometry (GC-MS) is also provided, catering to researchers, scientists, and professionals in drug development and related fields.

Introduction

Mass spectrometry is a powerful analytical technique for the structural elucidation of organic molecules. In the analysis of alkanes, particularly branched isomers, electron ionization mass spectrometry provides a reproducible fragmentation pattern that serves as a molecular fingerprint. Branched alkanes exhibit characteristic fragmentation behaviors, primarily involving cleavage at the branching points to yield stable carbocations.^{[1][2][3][4]} The molecular ion peak

(M+) in highly branched alkanes is often of low abundance or entirely absent.^{[1][2][3]} This note focuses on predicting the mass spectrum of **3,5,5-trimethylnonane**, a dodecane isomer, to aid in its identification and characterization.

Predicted Mass Spectrometry Fragmentation of 3,5,5-Trimethylnonane

The structure of **3,5,5-trimethylnonane** features two key branching points: a tertiary carbon at position 3 and a quaternary carbon at position 5. The fragmentation of the molecular ion (m/z 170) is expected to be driven by the formation of stable tertiary and secondary carbocations resulting from the cleavage of C-C bonds at these branch points. The loss of the largest alkyl group at a branch is generally the most favored pathway.

The most likely fragmentation pathways are initiated by the loss of various alkyl radicals to form stable carbocations. Cleavage at the C5 quaternary center is expected to be particularly significant due to the potential to lose larger alkyl chains.

Key Predicted Fragmentation Pathways:

- Cleavage at C5:
 - Loss of a butyl radical ($\bullet\text{C}_4\text{H}_9$) from the straight chain, leading to a tertiary carbocation at m/z 113.
 - Loss of a propyl radical ($\bullet\text{C}_3\text{H}_7$) is also possible, resulting in a fragment at m/z 127.
 - Loss of one of the methyl groups as a methyl radical ($\bullet\text{CH}_3$) would yield a fragment at m/z 155.
- Cleavage at C3:
 - Loss of an ethyl radical ($\bullet\text{C}_2\text{H}_5$) to form a tertiary carbocation at m/z 141.
 - Loss of a hexyl radical containing the C5 branch ($\bullet\text{C}_6\text{H}_{13}$) would result in a secondary carbocation at m/z 85.
- Other Fragments:

- Subsequent fragmentation of the primary fragments will lead to smaller, common alkane fragments, such as those at m/z 57 ($C_4H_9^+$) and 43 ($C_3H_7^+$). The peak at m/z 57 is often the base peak in the mass spectra of branched alkanes.

Based on these principles, a predicted table of major fragments and their relative abundances is presented below. The relative abundances are estimations based on the expected stability of the resulting carbocations and the probability of the fragmentation pathway.

Table 1: Predicted Mass Spectrometry Fragmentation Data for **3,5,5-Trimethylnonane**

m/z	Proposed Fragment Ion	Relative Abundance (%)
43	$[C_3H_7]^+$	60
57	$[C_4H_9]^+$	100 (Base Peak)
71	$[C_5H_{11}]^+$	45
85	$[C_6H_{13}]^+$	30
99	$[C_7H_{15}]^+$	15
113	$[M - C_4H_9]^+$	50
127	$[M - C_3H_7]^+$	25
141	$[M - C_2H_5]^+$	20
155	$[M - CH_3]^+$	5
170	$[M]^+$ (Molecular Ion)	<1

Experimental Protocol: GC-MS Analysis of Branched Alkanes

This protocol outlines a general procedure for the analysis of **3,5,5-trimethylnonane** and other volatile hydrocarbons using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Sample Preparation:

- Accurately weigh approximately 10 mg of the **3,5,5-trimethylnonane** standard.

- Dissolve the standard in 10 mL of a high-purity volatile solvent such as hexane or pentane to create a 1 mg/mL stock solution.
- Perform serial dilutions of the stock solution to prepare working standards of desired concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- For unknown samples, dissolve an appropriate amount in the chosen solvent to achieve a concentration within the calibration range.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B GC/MSD (or equivalent)
- Injector: Split/Splitless Inlet
 - Injection Volume: 1 µL
 - Inlet Temperature: 250 °C
 - Split Ratio: 50:1
- GC Column: HP-5ms Ultra Inert (or equivalent non-polar capillary column), 30 m x 0.25 mm ID, 0.25 µm film thickness
- Carrier Gas: Helium, constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial Temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold: 5 minutes at 280 °C
- MS Interface:
 - Transfer Line Temperature: 280 °C

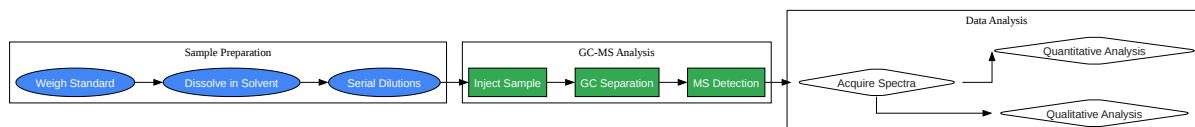
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI)
 - Electron Energy: 70 eV
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Mass Scan Range: m/z 40-400
 - Scan Rate: 2 scans/sec

3. Data Acquisition and Analysis:

- Acquire the mass spectra of the prepared standards and samples.
- Integrate the peaks corresponding to the analytes of interest.
- For qualitative analysis, compare the obtained mass spectrum of the analyte with the predicted fragmentation pattern and, if available, with a library spectrum (e.g., NIST).
- For quantitative analysis, construct a calibration curve by plotting the peak area of the standard solutions against their concentrations. Determine the concentration of the analyte in the unknown sample by interpolating its peak area on the calibration curve.

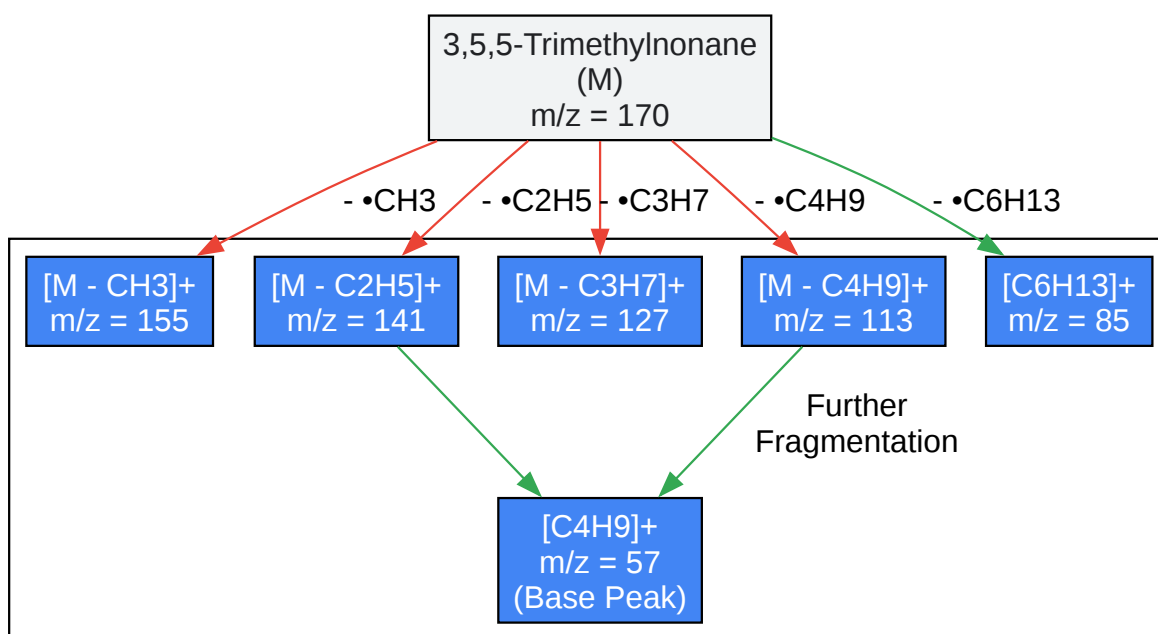
Visualization of Fragmentation Pathways

The following diagrams illustrate the logical workflow of the experimental protocol and the predicted fragmentation pathways of **3,5,5-trimethylnonane**.



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Experimental Workflow for GC-MS Analysis



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Predicted Fragmentation of 3,5,5-Trimethylnonane

Conclusion

This application note provides a comprehensive guide to the anticipated mass spectrometry fragmentation pattern of **3,5,5-trimethylnonane** and a detailed protocol for its analysis via GC-MS. The predicted fragmentation data, based on the fundamental principles of mass spectrometry for branched alkanes, serves as a valuable reference for the identification and structural confirmation of this compound in the absence of a library spectrum. The provided experimental protocol offers a robust starting point for researchers working with this and similar highly branched alkanes.

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References

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